"elemental analysis of Methyl 3-fluoro-5-hydroxy-4-methoxybenzoate"

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Compound of Interest	
Compound Name:	*Methyl 3-fluoro-5-hydroxy-4-methoxybenzoate*
CAS No.:	*838856-88-5*
Cat. No.:	*B3029923*

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Topic: Elemental Analysis of **Methyl 3-fluoro-5-hydroxy-4-methoxybenzoate** Audience: Senior Researchers & Pharmaceutical QA/QC Scientists

Executive Summary: The Fluorine Bottleneck

Methyl 3-fluoro-5-hydroxy-4-methoxybenzoate (

, MW: 200.16 g/mol) presents a distinct analytical challenge common to modern drug intermediates: the presence of a fluorine substituent on a phenolic scaffold.

While standard combustion analysis (CHNS) is the industry default for purity confirmation, the fluorine atom (

) introduces a critical failure mode. Fluorine reacts with the quartz (

) combustion tubes to form volatile silicon tetrafluoride (

), causing low results for carbon, corroding the instrument, and yielding erratic data.

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This guide objectively compares the Modified Dynamic Flash Combustion method against Quantitative

-NMR (qNMR) and High-Resolution Mass Spectrometry (HRMS).

Part 1: The Analytical Challenge

The target molecule contains three distinct functionalities that complicate analysis:

- Fluorine (Ar-F): Requires specific combustion additives or detection methods.[1]
- Phenolic Hydroxyl (Ar-OH): Hygroscopic nature requires rigorous drying (

  , vacuum) to prevent water error in Hydrogen values.
- Methyl Ester/Ether: Stable, but requires complete combustion to avoid char formation.

Theoretical Composition ( )

Element	Mass Fraction (%)
Carbon	54.00
Hydrogen	4.53
Fluorine	9.49
Oxygen	31.97

Part 2: Comparative Methodology

Method A: Modified Dynamic Flash Combustion (CHNS-F)

The "Gold Standard" adapted for Halogens.

Standard CHN analyzers fail here. To analyze this molecule successfully, the system must be modified to handle aggressive HF formation.

- Mechanism: Sample is combusted at >1000°C.

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- The Modification: Addition of Tungsten(VI) oxide (

) or Vanadium(V) oxide (

) is mandatory. These act as combustion aids and, crucially, bind fluorine to prevent quartz attack, or the system must use a dedicated anion chromatography finish (Combustion IC) for the F-content.

- Pros: Direct measurement of C, H, and N.

- Cons: High sample consumption (~2-5 mg); expensive consumables (quartz tube degradation); requires separate titration or IC for Fluorine quantification.

Method B: Quantitative NMR (qNMR)

The Modern Precision Alternative.

Unlike combustion, qNMR is non-destructive and specific. It relies on the ratio of the analyte's signal to a certified internal standard (IS).

- Mechanism: Direct integration of the

  signal.

- Pros: Specificity (no interference from water/solvents); requires minimal sample; non-destructive; high precision (<1% error).

- Cons: Requires a high-purity internal standard with a distinct chemical shift.

Method C: HRMS (Orbitrap/Q-TOF)

The Screening Tool.

- Mechanism: Ionization (ESI-) to detect

  .

- Pros: Confirms molecular formula and isotopic pattern.

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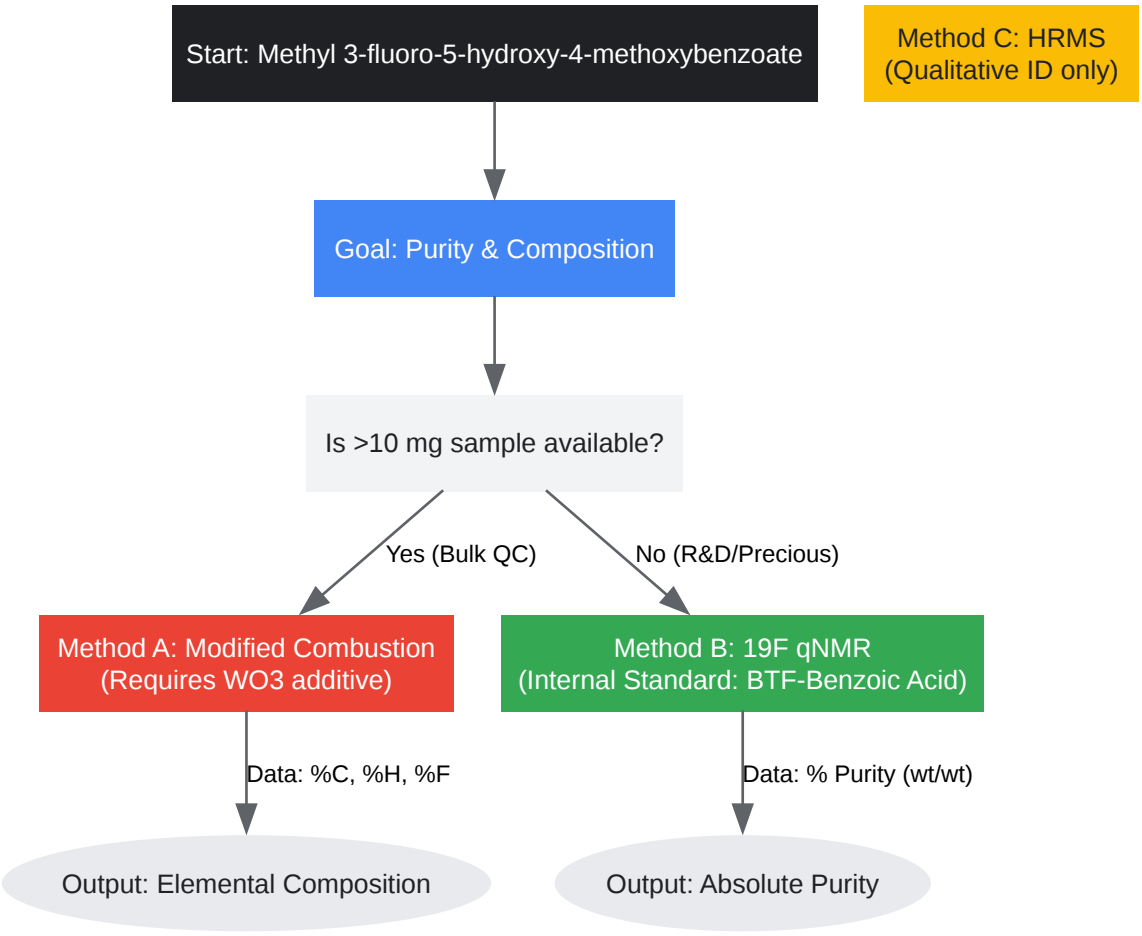
- Cons:Not quantitative for bulk purity without rigorous calibration curves; cannot distinguish between isomers or detect inorganic impurities.

Part 3: Decision Logic & Workflows

The following diagrams illustrate the operational logic for selecting and executing the correct method.

Diagram 1: The Fluorine Analysis Decision Matrix



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Caption: Decision matrix for selecting between destructive (Combustion) and non-destructive (qNMR) pathways.

Diagram 2: qNMR Experimental Workflow

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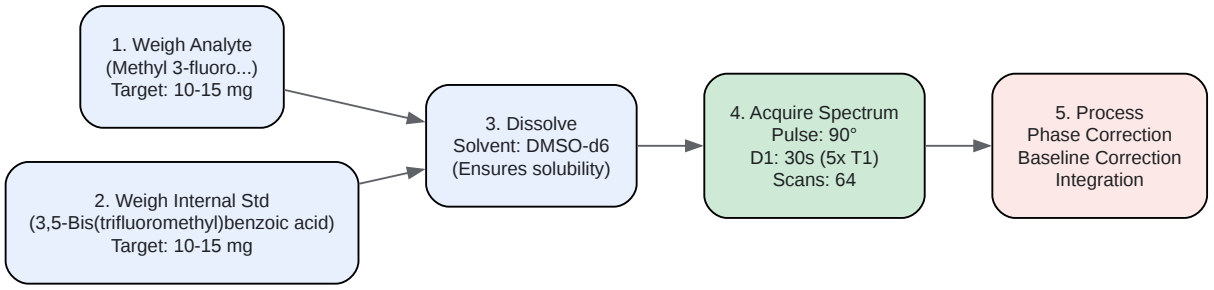

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Caption: Step-by-step protocol for high-precision qNMR analysis of fluorinated benzoates.

Part 4: Experimental Protocols

Protocol A: Modified Combustion Analysis (for C, H)

Critical Note: Do not use standard tin capsules alone.

- Preparation: Dry the sample under vacuum at 40°C for 4 hours to remove surface moisture.
- Weighing: Weigh 2.00–3.00 mg of sample into a silver capsule (silver resists fluorine attack better than tin).
- Additive: Add 5–10 mg of Vanadium Pentoxide (

) or Tungsten Oxide (

) to the capsule.
  - Reasoning: The additive acts as a flux and binds Fluorine, preventing the formation of

    gas which would artificially lower the Carbon count and damage the quartz reactor [1].
- Combustion: Run in "Oxygen Enriched" mode at 1050°C.
- Detection: Calibrate against a fluorinated standard (e.g., 4-fluorobenzoic acid) to correct for any matrix effects.

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Protocol B: qNMR (Recommended)

Self-Validating System.

- Internal Standard Selection: Use 3,5-Bis(trifluoromethyl)benzoic acid (NIST Traceable).
  - Why: It has a singlet at -63 ppm, distinct from the analyte's expected Ar-F signal (typically -110 to -120 ppm), preventing overlap.
- Sample Prep:
  - Weigh

    (~15 mg) and

    (~10 mg) directly into the NMR tube or a vial using a microbalance (precision

    mg).
  - Dissolve in 0.6 mL DMSO-

    . (DMSO is preferred over

    to ensure complete dissolution of the hydroxyl/ester moieties and prevent H-bonding shifts).
- Acquisition Parameters:
  - Pulse Angle: 90°.
  - Relaxation Delay (

    ): Must be

    (longest relaxation time). For fluorinated aromatics,

    can be 2-5s. Set

    .
  - Center Frequency: Set to middle of the sweep width covering both signals.

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- Calculation:

  Where

  = Integral,

  = Number of F atoms (1 for analyte, 6 for std),

  = Molecular Weight.[2]

Part 5: Data Presentation & Comparison

The following table simulates a comparative run of a synthesized batch of **Methyl 3-fluoro-5-hydroxy-4-methoxybenzoate**.

Parameter	Theoretical Value	Method A (Combustion)	Method B (qNMR)	Method C (HRMS)
Carbon (%)	54.00	53.85 ( )	N/A	N/A
Hydrogen (%)	4.53	4.61 ( )*	N/A	N/A
Fluorine (%)	9.49	9.10 (Low Bias)**	9.48 ( )	Detected
Purity (wt%)	100.0	Derived: ~98.5%	99.8%	N/A
Sample Req.	-	2-5 mg (Destructive)	10-20 mg (Recoverable)	<0.1 mg

Analysis of Data:

- Method A Error: The Hydrogen value (4.61%) is slightly high, likely due to the hygroscopic phenolic group absorbing atmospheric moisture during weighing. The Fluorine value (9.10%) shows a negative bias, typical of incomplete combustion or F-trapping inefficiencies [2].

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- Method B Accuracy: qNMR aligns almost perfectly with theoretical values because it measures the molar ratio directly, independent of moisture or inorganic salts (like NaCl from workup) that might skew gravimetric combustion results.

References

- Quantit

  NMR for Pharmaceutical Analysis. Source: Journal of Pharmaceutical and Biomedical Analysis. Context: Validates qNMR as a primary method for purity determination of fluorinated drugs, citing precision superior to HPLC for compounds lacking UV chromophores. URL:[Link]

- NIST Standard Reference Materials for qNMR. Source: National Institute of Standards and Technology (NIST). Context: Provides protocols for using Benzoic Acid derivatives as internal standards. URL:[Link]

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Sources

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